# Bisphenol S-monoallyl ether (BPS-MAE) properties

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-((4-(Allyloxy)phenyl)sulfonyl)phenol* |
| *CAS No.:* | *97042-18-7* |
| *Cat. No.:* | *B154081* |

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An In-Depth Technical Guide to Bisphenol S-monoallyl ether (BPS-MAE)

## A Foreword from the Scientist's Bench

In the dynamic landscape of materials science and chemical safety, the departure from legacy monomers like Bisphenol A (BPA) has catalyzed a search for viable alternatives. Among the candidates is a class of compounds derived from Bisphenol S (BPS), a structural analogue of BPA. This guide focuses on a specific, functionalized derivative: Bisphenol S-monoallyl ether (BPS-MAE). As a Senior Application Scientist, my objective is not merely to present data, but to construct a narrative of scientific utility. We will explore BPS-MAE from its molecular identity to its potential applications and the critical toxicological questions that accompany any new chemical entity. The methodologies described herein are grounded in established chemical principles, designed to be both explanatory and reproducible, reflecting a commitment to self-validating scientific practice.

## Core Molecular Identity and Physicochemical Profile

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Bisphenol S-monoallyl ether (BPS-MAE) is a derivative of Bisphenol S where one of the two phenolic hydroxyl groups has been converted to an allyl ether. This structural modification imparts unique reactivity, making it a valuable monomer for polymerization and a target of study as a potential BPA replacement.

## Chemical Structure

The structure combines the rigid, thermally stable diphenyl sulfone core of BPS with a reactive allyl group, creating a molecule with dual functionality.

Caption: 2D structure of Bisphenol S-monoallyl ether.

## Key Identifiers and Properties

Specific experimental data for BPS-MAE is not extensively published. The properties in the table below are a combination of reported data and theoretical values derived from its structural relationship to Bisphenol S (BPS).[1][2]

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| Property | Value | Source |
|---|---|---|
| CAS Number | 97042-18-7 | [1] |
| Molecular Formula | $C_{15}H_{14}O_4S$ | [1] |
| Molecular Weight | 290.33 g/mol | [1] |
| IUPAC Name | 4-[[4-(prop-2-en-1-yloxy)phenyl]sulfonyl]phenol | [1] |
| Synonyms | BPS-MAE, 4-((4-(Allyloxy)phenyl)sulfonyl)phenol | [1][3] |
| Appearance | Expected to be a white to off-white solid, similar to BPS. | Inferred |
| Solubility | Expected to be soluble in polar organic solvents like ethanol, acetone, and DMSO; sparingly soluble in water. | Inferred from BPS[4][5] |
| Melting Point | Not reported. Likely lower than BPS (245-250 °C) due to the less symmetric structure. | Inferred from BPS[2] |

# Synthesis Pathway: Selective Mono-etherification

The synthesis of BPS-MAE is a classic example of nucleophilic substitution, specifically a Williamson ether synthesis. The primary challenge is achieving mono-substitution over di-substitution.

## Mechanistic Rationale

The process involves the deprotonation of a phenolic hydroxyl group on BPS to form a more nucleophilic phenoxide, which then attacks an electrophilic allyl halide.

- Choice of Base: A moderately strong base like potassium carbonate ($K_2CO_3$) is ideal. It is strong enough to deprotonate the phenol (pKa ~8.2) but not so strong that it causes side

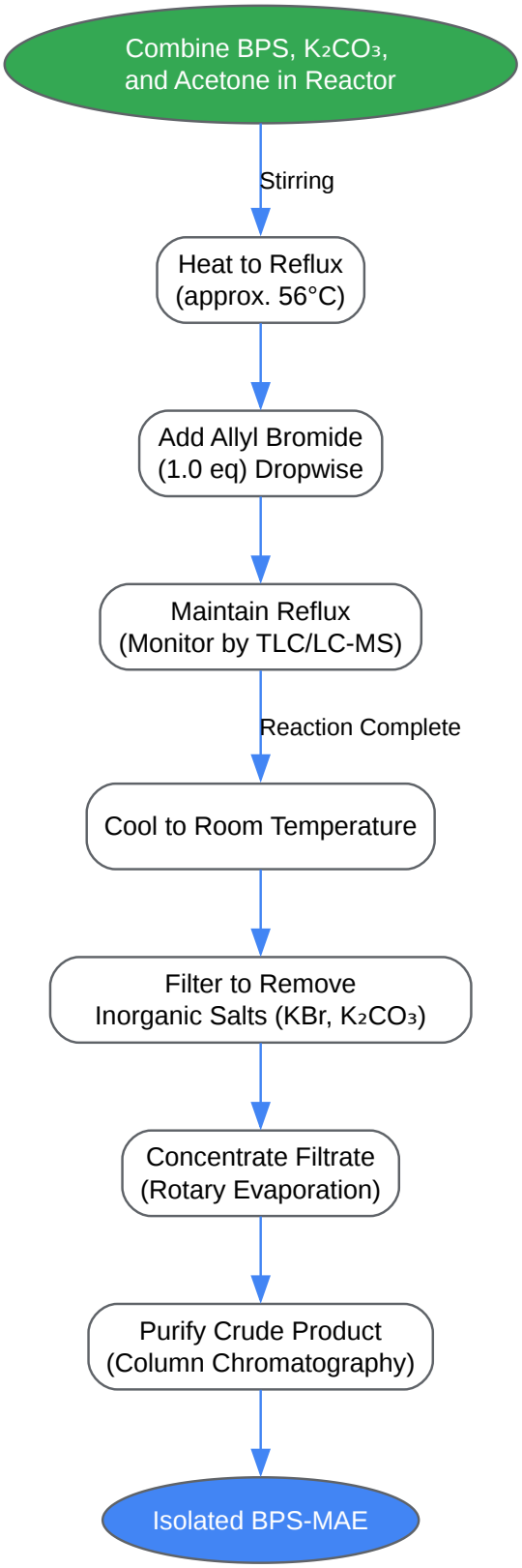
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reactions.[6] Using a stoichiometric amount (or slight deficit) of the base relative to BPS favors the formation of the mono-phenoxide, thereby statistically favoring the mono-allylated product.

- Solvent Selection: A polar aprotic solvent such as acetone or N,N-dimethylformamide (DMF) is chosen. These solvents effectively solvate the potassium cation without interfering with the nucleophilicity of the phenoxide, accelerating the $S_n2$ reaction.

- Reaction Control: Temperature and stoichiometry are critical. Running the reaction at a moderate temperature (e.g., the reflux temperature of acetone) provides sufficient energy for the reaction without promoting the second etherification. Using a near 1:1 molar ratio of BPS to allyl halide is the key to maximizing the yield of the mono-ether product.

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Caption: Representative workflow for the synthesis of BPS-MAE.

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## Experimental Protocol: Synthesis of BPS-MAE

This protocol is a representative method based on standard organic chemistry principles for selective mono-alkylation of bisphenols.[7]

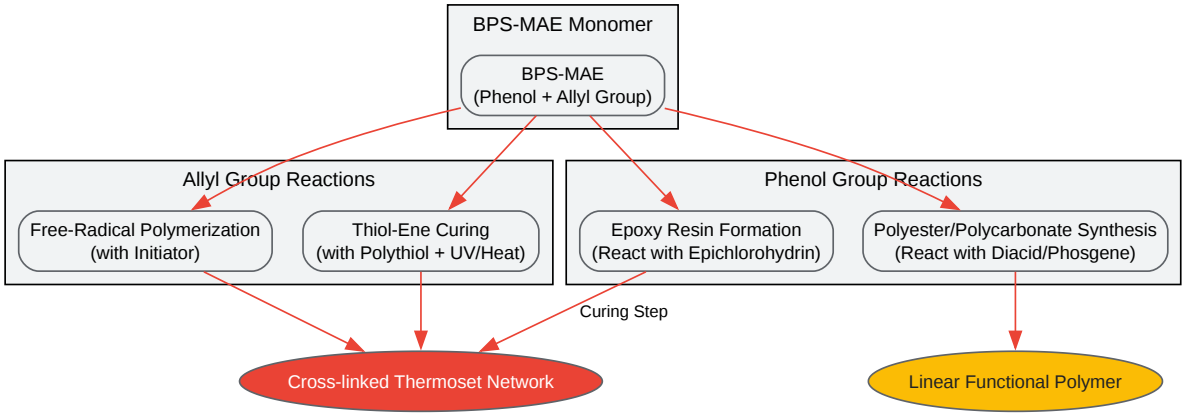
- Reactor Setup: To a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add Bisphenol S (BPS) (25.0 g, 0.1 mol) and anhydrous potassium carbonate (13.8 g, 0.1 mol).
- Solvent Addition: Add 150 mL of dry acetone to the flask.
- Initiate Reaction: Begin vigorous stirring and heat the mixture to reflux (approximately 56 °C) under a nitrogen atmosphere.
- Reagent Addition: Once refluxing, add allyl bromide (12.1 g, 0.1 mol) dropwise over 30 minutes using an addition funnel.
- Reaction Monitoring: Maintain the reaction at reflux for 8-12 hours. Monitor the progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) to observe the consumption of BPS and the formation of BPS-MAE and the di-substituted byproduct.
- Work-up: After the reaction is complete (as judged by the disappearance of BPS), cool the mixture to room temperature. Filter the solid inorganic salts (KBr and excess $K_2CO_3$) and wash the filter cake with a small amount of acetone.
- Isolation: Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: Purify the crude solid by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to separate BPS-MAE from unreacted BPS and the di-allylated byproduct.
- Final Product: Combine the pure fractions and remove the solvent to yield BPS-MAE as a solid. Dry under vacuum.

## Applications in Polymer Science

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The unique bifunctional nature of BPS-MAE—possessing both a nucleophilic phenol and a polymerizable allyl group—makes it a versatile monomer. It serves as a modern alternative to BPA-based epoxies and other thermosets, aiming to enhance properties like thermal stability, inherited from the sulfone group.[5][8]

- Thermosetting Resins: The allyl group can undergo free-radical polymerization or thiol-ene "click" reactions, enabling the formation of highly cross-linked networks. This is valuable for creating durable coatings, adhesives, and composite materials.[9]
- Polymer Modification: BPS-MAE can be grafted onto existing polymer backbones to introduce phenolic groups, which can improve adhesion, antioxidant properties, or provide sites for further chemical modification.
- Epoxy Resin Component: The remaining phenolic hydroxyl group can react with epichlorohydrin to form a glycidyl ether, creating an epoxy monomer. The pendant allyl group can then be used for a secondary curing process (dual-cure system), offering advanced material properties.




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Caption: Potential polymerization pathways for BPS-MAE.

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# Analytical Characterization and Quality Control

Confirming the identity and purity of synthesized BPS-MAE is paramount. A multi-technique approach is standard practice.

## Spectroscopic Signatures

The structure of BPS-MAE gives rise to a predictable spectroscopic fingerprint.

| Technique | Expected Key Signals |
|---|---|
| $^1$H NMR | - Allyl Group: Resonances at ~6.0 ppm (multiplet, -CH=), ~5.3 ppm (multiplet, =CH$_2$), and ~4.6 ppm (doublet, -O-CH$_2$-).- Aromatic Protons: Multiple distinct doublets between ~6.9-7.9 ppm for the four types of aromatic protons.- Phenolic Proton: A broad singlet (~9.5-10.5 ppm, exchangeable with D$_2$O). |
| IR | - O-H Stretch: Broad absorption around 3200-3500 cm$^{-1}$ (phenolic OH).- C-H Stretch: Aromatic (~3050 cm$^{-1}$) and aliphatic (~2950 cm$^{-1}$).- C=C Stretch: Absorption around 1645 cm$^{-1}$ (allyl C=C).- S=O Stretch: Two strong absorptions for the sulfone group at ~1300 cm$^{-1}$ (asymmetric) and ~1150 cm$^{-1}$ (symmetric).- C-O Stretch: Strong ether absorption around 1250 cm$^{-1}$.[10][11] |
| Mass Spec (ESI-) | - [M-H]$^-$ Ion: Expected at m/z 289.05, corresponding to the deprotonated molecule. |

## Protocol: Purity Analysis by HPLC-UV

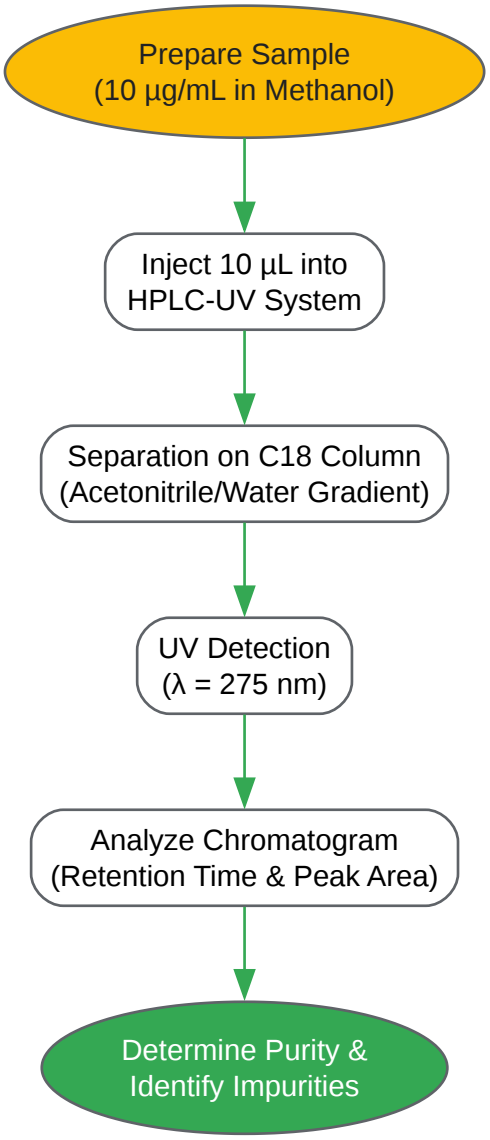
This method provides a robust way to quantify BPS-MAE and detect impurities like residual BPS or the di-allylated byproduct.[12]

- System Preparation: Use a High-Performance Liquid Chromatography (HPLC) system with a UV detector and a C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).

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- Mobile Phase: Prepare a mobile phase of acetonitrile and water (both containing 0.1% formic acid). A typical starting gradient is 40% acetonitrile, ramping to 95% over 15 minutes.
- Sample Preparation: Accurately weigh ~10 mg of the BPS-MAE sample and dissolve it in 10 mL of methanol to create a 1 mg/mL stock solution. Prepare a working standard of ~10 µg/mL by diluting the stock solution.
- Injection and Detection: Inject 10 µL of the sample onto the column. Set the UV detector to monitor at 254 nm or 275 nm, where the phenyl sulfone chromophore absorbs strongly.
- Data Analysis:
  - Retention Time: BPS-MAE will be less polar than BPS (due to the ether linkage) and more polar than the di-allylated product. Expect an elution order of: BPS -> BPS-MAE -> Bisphenol S diallyl ether.
  - Purity Calculation: Determine the purity by calculating the area percentage of the main BPS-MAE peak relative to the total area of all peaks in the chromatogram.

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Caption: Workflow for purity analysis of BPS-MAE via HPLC-UV.

# Toxicological Profile and Regulatory Context

As a derivative of BPS and a structural analogue of BPA, BPS-MAE falls under intense scrutiny for its potential health effects, particularly as an endocrine-disrupting chemical (EDC).[13][14]

## Concerns Based on Structural Analogy

- Endocrine Activity: BPS itself has been shown to exhibit estrogenic activity, though often with a different potency than BPA.[8] The core bisphenol structure is a key factor in binding to

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estrogen receptors. Therefore, it is hypothesized that BPS-MAE may also interfere with hormonal pathways.

- Data Gaps: There is a significant lack of specific toxicological data for BPS-MAE. The National Toxicology Program (NTP) nominated BPS and its derivatives (which includes BPS-MAE) for toxicological evaluation due to high use potential and limited data.[8] This nomination underscores the need for comprehensive assessment.

- Metabolism: The metabolic fate of BPS-MAE in biological systems is unknown. It could potentially be metabolized back to BPS, leading to similar exposure profiles and health concerns associated with the parent compound.

## Summary of Bisphenol Class Hazards

While awaiting specific data on BPS-MAE, risk assessment must consider the known hazards of the broader bisphenol chemical class.

| Health Endpoint | Associated Risk with Bisphenols (BPA, BPS) | Source |
|---|---|---|
| Endocrine Disruption | Estrogenic and anti-androgenic activities, interference with thyroid hormone function. | [8][14][15] |
| Reproductive Toxicity | Effects on fertility, reproductive organ development, and mating behaviors observed in animal studies. | [14][16] |
| Developmental Effects | Potential for neurodevelopmental and metabolic effects following gestational exposure. | [17][18] |
| General Organ Toxicity | QSAR models predict potential for hepato-, nephro-, and neurotoxic effects for BPS. | [8] |

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Professionals in drug development and materials science must operate with precautionary principles. The absence of data for BPS-MAE does not imply an absence of risk. Any application involving potential human exposure necessitates a thorough, compound-specific risk assessment.

## Conclusion and Future Outlook

Bisphenol S-monoallyl ether represents a scientifically interesting and industrially relevant molecule. Its dual functionality provides a platform for creating advanced polymers and thermosets, positioning it as a functional alternative to BPA in certain applications. However, its promise is shadowed by a profound lack of toxicological data.

For researchers and developers, BPS-MAE is a double-edged sword. The synthetic and analytical protocols outlined in this guide provide a clear path for its creation and quality control. Yet, the path to commercial application must be paved with rigorous safety evaluations. The scientific community must prioritize closing the data gaps on the endocrine activity, metabolic fate, and long-term health effects of BPS-MAE and other BPA alternatives to ensure that in solving one problem, we do not inadvertently create another.

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